

A Comparative Guide to Proficiency Testing Schemes for Nicarbazin Residue Analysis

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Compound of Interest

Compound Name: Nicarbazin-d8

Cat. No.: B12411585

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For researchers, scientists, and drug development professionals engaged in the analysis of veterinary drug residues, participation in proficiency testing (PT) schemes is a critical component of quality assurance. These schemes provide an objective assessment of a laboratory's analytical performance and the reliability of its data. This guide offers a comparative overview of available PT schemes for the analysis of Nicarbazin, a widely used coccidiostat in poultry production.

Overview of Proficiency Testing Providers

Several organizations offer PT schemes that include Nicarbazin as a target analyte. This guide focuses on three prominent providers: the European Union Reference Laboratory for Feed Additives (EURL-FA), Fapas, and Bipea.

Quantitative Data Comparison

The following table summarizes the key quantitative aspects of recent and ongoing PT schemes for Nicarbazin residue analysis from the identified providers. Data has been compiled from publicly available reports and scheme descriptions.

Provider	Scheme / Report ID	Matrix	Nicarbazin (DNC) Concentration Range (mg/kg)*	Number of Participants	Year	Frequency
EURL-FA	FAC-23/01	Poultry Feed	Test Material A: 0.99 ± 0.11 Test Material B: 8.5 ± 1.1	26	2023	Annual
EURL-FA	FAC-19/2[1]	Poultry Compound Feed	Test Material A: 4.8 ± 0.5 Test Material B: 111.4 ± 4.5	29	2019	Annual
Fapas	FCVD8-AFE15[2][3][4]	Poultry Feed	Not publicly available	Not publicly available	Ongoing	Annual
Bipea	PTS 107[5][6][7]	Animal Feed	Not publicly available	22[6]	Ongoing	Annual

*DNC (Dinitrocarbanilide) is the marker residue for Nicarbazin.

Experimental Protocols

A detailed experimental protocol is crucial for understanding the context of the PT results. The following is a summary of the methodology employed in the EURL-FA PT scheme FAC-23/01, which provides a representative example of a well-documented protocol.

Test Material Preparation (EURL-FA FAC-23/01)

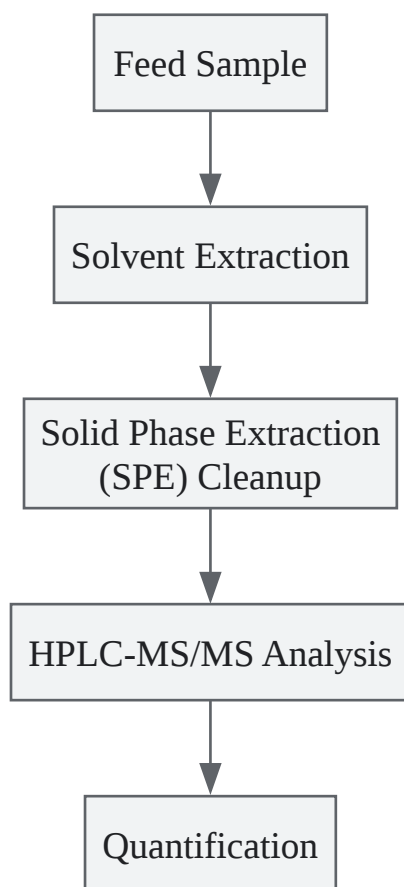
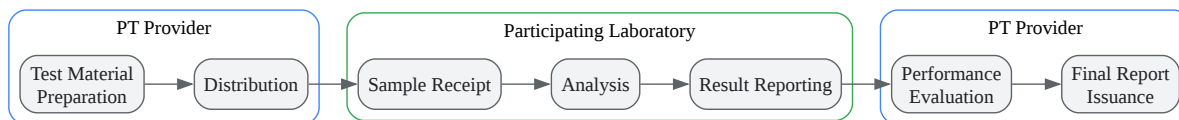
- **Matrix Sourcing:** Two types of blank poultry feed (a mixed grain feed and a compound feed) were sourced commercially.
- **Blank Analysis:** The blank feeds were analyzed to ensure they were free from coccidiostat contamination.
- **Spiking:** The blank feeds were spiked with a solution containing a mixture of seven coccidiostats, including Nicarbazin.
- **Homogenization:** The spiked materials were thoroughly homogenized to ensure a uniform distribution of the analytes.
- **Packaging and Distribution:** The homogenized test materials were packaged and dispatched to the participating laboratories.

Analytical Methods of Participating Laboratories

In the EURL-FA PT schemes, participating laboratories utilize their routine analytical methods. The most commonly employed technique for the quantification of Nicarbazin (as DNC) is High-Performance Liquid Chromatography with tandem mass spectrometry (HPLC-MS/MS). This method offers high selectivity and sensitivity for detecting and quantifying Nicarbazin residues at the required levels.

Visualizing the Proficiency Testing Workflow

The following diagrams illustrate the general workflow of participating in a proficiency testing scheme and a typical analytical workflow for Nicarbazin residue analysis.



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